Advanced Isotopic Labeling Strategies for Acetazolamide Impurities: A Technical Guide

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Compound of Interest

Compound Name:	*N-1,3,4-Thiadiazol-2-ylacetamide-d3*
Cat. No.:	*B1160274*

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Executive Summary

This guide details the strategic synthesis and application of Stable Isotope Labeled (SIL) Internal Standards (IS) for Acetazolamide (ACZ) and its critical impurities. While commercial deuterated standards (e.g., Acetazolamide-

) exist, they often fail to quantify key degradants like Impurity D (5-amino-1,3,4-thiadiazole-2-sulfonamide) due to label loss during hydrolysis. This document provides a dual-track protocol: Side-Chain Labeling for the parent molecule and Core-Ring Labeling (

C/

N) for metabolic stability, ensuring precise quantification in complex biological matrices.

Impurity Profiling & Structural Analysis

Regulatory bodies (EP/USP) identify several critical impurities arising from hydrolysis, oxidation, and synthesis by-products.

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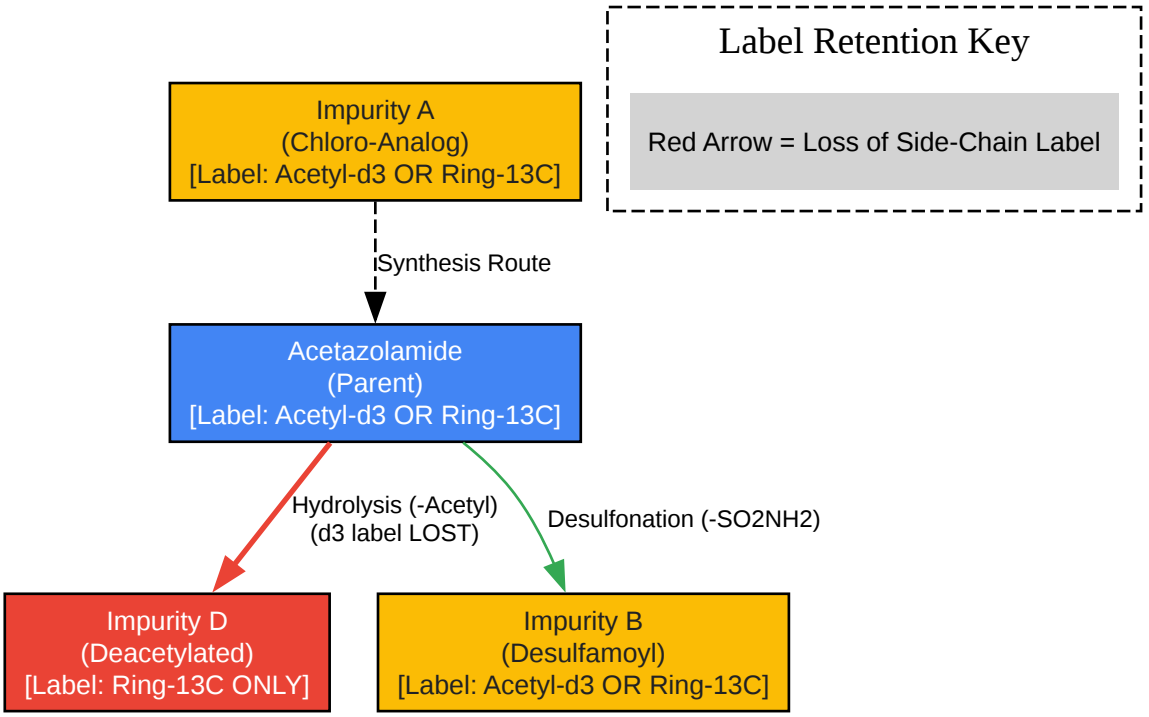
Table 1: Key Acetazolamide Impurities and Labeling Challenges

Impurity	Common Name	Structure	Origin	Labeling Challenge
Parent	Acetazolamide	N-(5-sulfamoyl-1,3,4-thiadiazol-2-yl)acetamide	API	Standard -acetyl works well.
Impurity A	Chloro-analog	N-(5-chloro-1,3,4-thiadiazol-2-yl)acetamide	Synthesis (Cl-intermediate)	Retains acetyl; -acetyl works.
Impurity B	Desulfamoyl	N-(1,3,4-thiadiazol-2-yl)acetamide	Degradation (Desulfonation)	Retains acetyl; -acetyl works.
Impurity D	Deacetyl	5-amino-1,3,4-thiadiazole-2-sulfonamide	Hydrolysis (Major Metabolite)	Loses acetyl group. Requires Ring Labeling.
Impurity E	Sulfonic Acid	5-acetamido-1,3,4-thiadiazole-2-sulfonic acid	Hydrolysis of Sulfonamide	Retains acetyl; -acetyl works.[1]

Visualization: Impurity Genealogy & Label Stability

The following diagram illustrates the degradation pathways and where specific isotopic labels are retained or lost.

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Figure 1: Degradation pathways of Acetazolamide showing the critical loss of the acetyl group in Impurity D, necessitating ring-based labeling strategies.[1]

Strategic Labeling Protocols

Strategy A: Side-Chain Labeling (Deuterium)

Target: Acetazolamide, Impurity A, B, E. Mechanism: Acetylation of the amine precursor using (

H

)-Acetic Anhydride. Pros: Cost-effective, simple synthesis. Cons:Useless for Impurity D; potential H/D exchange at high pH.

Strategy B: Core-Ring Labeling (C / N)

Target: Impurity D (Universal Precursor). Mechanism: De novo synthesis of the 1,3,4-thiadiazole ring using

C-labeled Ammonium Thiocyanate. Pros: Metabolically stable, non-exchangeable, applicable to ALL impurities. Cons: Multi-step synthesis, higher reagent cost.

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Experimental Methodologies

Protocol 1: Synthesis of Ring-Labeled Core (C -Impurity D)

This protocol synthesizes the "Universal IS" (5-amino-1,3,4-thiadiazole-2-sulfonamide-

C

) starting from elementary labeled precursors.

Reagents:

- Hydrazine Hydrate[2][3][4][5]
- Ammonium Thiocyanate-

  C (Source of ring carbons)
- Chlorine gas (Cl

) or Sulfuryl Chloride
- Ammonia (aq)

Step-by-Step Workflow:

- Formation of Labeled Bis-thiourea:
  - Dissolve Hydrazine Hydrate (1 eq) in water.
  - Add Ammonium Thiocyanate-

    C (2.2 eq) and HCl.
  - Reflux for 2-4 hours.
  - Reaction:

    (1,2-bis(thiocarbamoyl)hydrazine-

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C

).

- Validation: Check mass shift (+2 Da) via LC-MS.

- Cyclization to Thiol (Mercapto-Thiadiazole):
  - Heat the bis-thiourea intermediate to release ammonia (cyclization).
  - Product:2-amino-5-mercapto-1,3,4-thiadiazole-

    C

    .
  - Yield: Typically >80%.[6]
- Oxidative Chlorination:
  - Suspend the thiol in 33% Acetic Acid.[7]
  - Cool to 0-5°C. Bubble Cl

    gas (or add sulfuryl chloride dropwise) for 30-60 mins.
  - Mechanism:[2] Oxidation of -SH to -SO

    Cl.[8]
  - Product: 5-amino-1,3,4-thiadiazole-2-sulfonyl chloride-

    C

    .
- Amination (Final Step for Impurity D):
  - Immediately treat the sulfonyl chloride with excess aqueous Ammonia at 0°C.
  - Stir for 1 hour. Precipitate forms.[1][6]

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- Filter, wash with ice water, and recrystallize from water/ethanol.
- Final Product:5-amino-1,3,4-thiadiazole-2-sulfonamide-

  C

  (SIL-Impurity D).

Protocol 2: Synthesis of Acetazolamide-d (Side-Chain)

This protocol converts Impurity D (unlabeled or labeled) into the Parent Drug.

Reagents:

- 5-amino-1,3,4-thiadiazole-2-sulfonamide (Impurity D)[9]
- Acetic Anhydride-d

  (or Acetyl Chloride-d

)

Workflow:

- Suspend Impurity D in water or acetic acid.
- Add Acetic Anhydride-d

  (1.2 eq).
- Heat to 60-80°C for 1 hour.
- Cool to crystallize Acetazolamide-d

  .
- Note: If using Ring-Labeled Impurity D from Protocol 1, this step yields Acetazolamide-

  C

  -d

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(M+5), a highly distinct double-labeled standard.

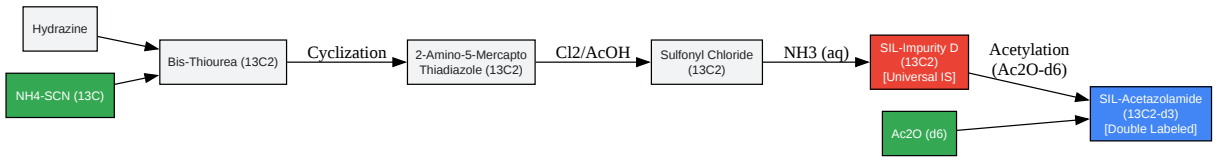
LC-MS/MS Application & Validation

MRM Transition Setup

For quantitative bioanalysis, select Multiple Reaction Monitoring (MRM) transitions that retain the label.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Label Retention
Acetazolamide (Unlabeled)	223.0 [M+H]+	83.0 (Acetyl fragment)	-
Acetazolamide-(IS)	226.0 [M+H]+	86.0 (Acetyl-d3 fragment)	Good
Impurity D (Unlabeled)	181.0 [M+H]+	98.0 (Thiadiazole ring)	-
Impurity D-C (IS)	183.0 [M+H]+	100.0 (Ring-C)	Excellent

Diagram: Synthesis & Analysis Workflow



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Figure 2: Complete synthetic pathway for generating Ring-Labeled (

C) and Side-Chain Labeled (

) internal standards.

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